

evaluating phosphoryl fluoride sensor performance metrics

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Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

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Sensor Performance Comparison

Sensor Technology	Target Analyte	Detection Limit	Response Time	Key Performance Highlights
BODIQU-tBuCZ Porous Film [1]	DCP (Sarin simulant)	0.001 ppt (parts-per-trillion)	~3 seconds	Ultra-fast response, ultra-low detection limit, high selectivity, stability over >50 cycles [1].
Smartphone-Based Colorimetric Sensor [2]	Fluoride Ion (F ⁻)	0.1 - 5 ppm (parts-per-million)	< 1 minute	Portable, low-cost (~1 cent/assay), suitable for field testing in water [2].

Experimental Protocols and Methodologies

Here are the detailed experimental methodologies for the sensors described above.

- **BODIQU-tBuCZ Film Fabrication and Testing [1]**
 - **Sensor Design:** A sterically hindered boron difluoride complex (BODIQU-tBuCZ) was synthesized. Bulky *tert*-butyl groups were incorporated to suppress fluorescence quenching and

create a porous film for rapid vapor diffusion [1].

- **Film Characterization:** The porous structure was confirmed using Grazing Incidence Wide-Angle X-ray Scattering (GIWAXS), showing a high free volume of 38.76% [1].
- **Sensing Protocol:** The film was exposed to DCP vapor in a testing chamber. The sensing signal was generated through a Lewis base-mediated protonation mechanism, which caused a measurable change in fluorescence [1].
- **Performance Measurement:** The detection limit was calculated based on the signal-to-noise ratio ($S/N=3$). Response time was measured as the time to reach the maximum signal change, and recyclability was tested by recovering the sensor's original signal after exposure [1].

- **Smartphone-Based Colorimetric Sensing [2]**

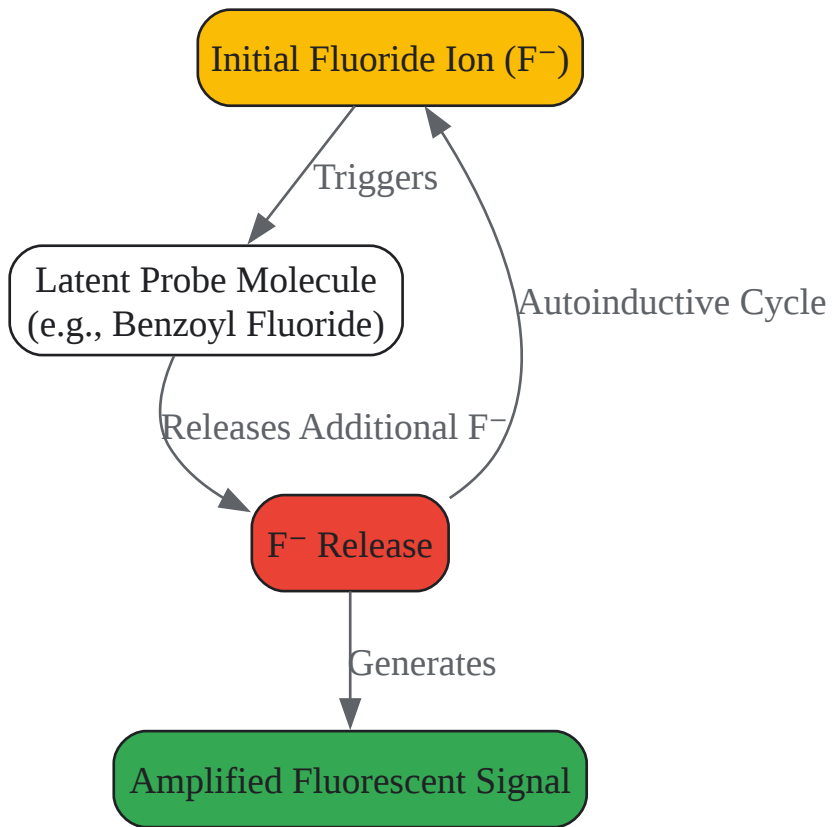
- **Sensor Design:** The system uses core-shell **CeO₂@ZrO₂ nanocages (NCs)** as a catalytic platform mixed with the organic dye **xylene orange (XO)** [2].
- **Sensing Protocol:**
 - A water sample is mixed with the NC-XO solution.
 - The mixture turns from yellow to rose-red in the presence of fluoride ions.
 - The color intensity, which correlates with F⁻ concentration, is analyzed using a custom smartphone attachment with an LED and a photodiode, or by naked eye [2].
- **Performance Measurement:** The absorbance spectrum of the solution is measured, with a distinct peak forming at 560 nm upon fluoride addition. The system was validated using synthetic standards and real-world water samples [2].

Sensor Signaling Pathways and Workflows

The following diagrams illustrate the core mechanisms behind these sensors, as described in the research.

Autoinductive Cascade for Fluoride Detection

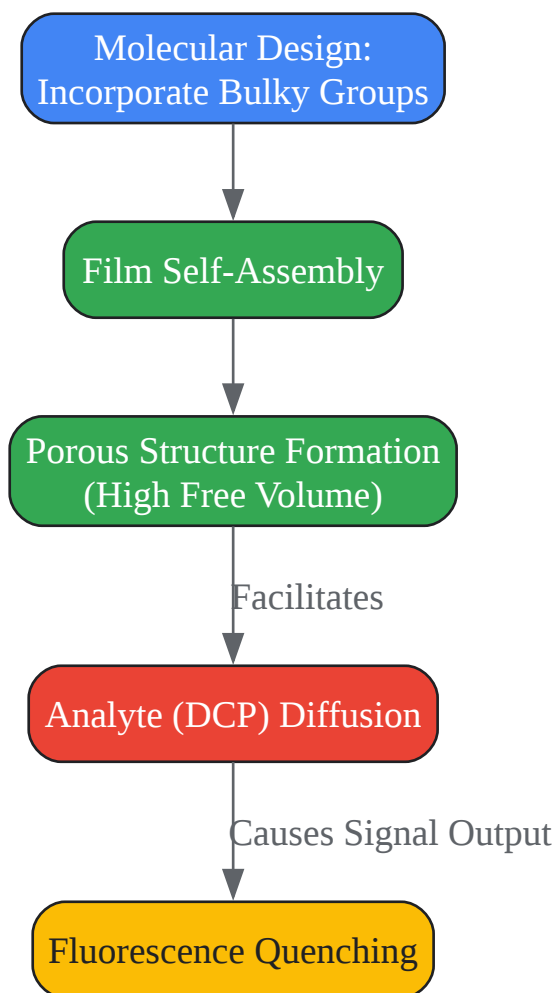
This diagram illustrates the signal amplification mechanism used in one type of fluoride sensor, where a single fluoride ion triggers a cascade that produces multiple fluorescent molecules [3].



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Steric Hindrance Sensor Engineering Workflow

This diagram outlines the design strategy and working principle of the porous BODIQU-tBuCZ film sensor [1].



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Key Application Context

- **For Direct Nerve Agent Threat Detection:** The **BODIQU-tBuCZ film** [1] is the superior choice due to its unparalleled sensitivity and speed for vapor-phase detection, which is critical for early warning systems.
- **For Environmental and Water Monitoring:** The **smartphone-based colorimetric sensor** [2] is highly practical for rapid, low-cost, on-site screening of fluoride levels in water sources.

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References

1. Steric hindrance-engineered porous fluorescent films for ... [pubs.rsc.org]
2. Smartphone-based Fluoride-specific Sensor for Rapid and ... [pmc.ncbi.nlm.nih.gov]
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